

# physical and chemical properties of pure cycloxydim active ingredient

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## Compound of Interest

**Compound Name:** cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one

**Cat. No.:** B606887

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## Technical Guide: Physicochemical Properties of Pure Cycloxydim

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Cycloxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical family.<sup>[1]</sup> It is primarily utilized for the control of grass weeds in a variety of broadleaf crops.<sup>[1]</sup> The efficacy and environmental fate of cycloxydim are intrinsically linked to its physical and chemical properties. This technical guide provides an in-depth overview of the core physicochemical characteristics of the pure cycloxydim active ingredient, detailed experimental protocols for their determination, and visualizations of its mechanism of action and a representative experimental workflow.

## Chemical Identity

Property	Value	Reference
Common Name	Cycloxydim	
IUPAC Name	(5RS)-2-[(EZ)-1-(ethoxyimino)butyl]-3-hydroxy-5-[(3RS)-thian-3-yl]cyclohex-2-en-1-one	[2]
CAS Registry Number	101205-02-1	
Molecular Formula	C <sub>17</sub> H <sub>27</sub> NO <sub>3</sub> S	[3]
Molecular Weight	325.5 g/mol	[4]

## Physical Properties

The physical properties of cycloxydim are crucial for its formulation, application, and behavior in the environment.

Property	Value	Conditions
Physical Form	Colorless, odorless crystals. The technical grade may appear as yellow-beige crystals with a weak aromatic odor.	[4]
Melting Point	~41 °C	[3][4]
Boiling Point	Decomposes before boiling. An endothermic effect is observed at approximately 200 °C.	[2]
Density	1.12 g/cm <sup>3</sup>	20 °C[4]
Vapor Pressure	<0.01 mPa	20 °C[4]
Flash Point	119 °C (technical grade)	[4]

## Chemical Properties

The chemical properties of cycloxydim influence its reactivity, stability, and interaction with biological systems.

Property	Value	Conditions
pKa	~4.17	[4]
Octanol-Water Partition Coefficient (logP)	~1.36	pH 7, 25 °C[4]
Water Solubility	40 mg/L	20 °C[4]
Solubility in Organic Solvents (g/kg at 20°C)		
Acetone	>1000	[4]
Ethanol	>1000	[4]
Dichloromethane	>1000	[4]
Ethyl acetate	>1000	[4]
Toluene	>1000	[4]
n-hexane	29	[4]
Stability	Stable at room temperature for one year; unstable above 30 °C. Decomposes at approximately 127 °C.	[4]

## Experimental Protocols

The determination of the physicochemical properties of cycloxydim follows standardized methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Melting Point (OECD Guideline 102)

Method: Capillary Tube Method

- Sample Preparation: A small amount of finely powdered pure cycloxydim is introduced into a capillary tube, which is then sealed at one end.
- Apparatus: The capillary tube is placed in a heated metal block or a liquid bath with a calibrated thermometer.
- Procedure: The temperature is raised at a slow, controlled rate.
- Determination: The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.

## Boiling Point (OECD Guideline 103)

As cycloxydim decomposes before boiling, a standard boiling point determination is not applicable. Instead, thermal analysis techniques are employed.

Method: Differential Scanning Calorimetry (DSC)

- Sample Preparation: A small, weighed amount of pure cycloxydim is placed in a sealed aluminum pan. An empty sealed pan is used as a reference.
- Apparatus: The sample and reference pans are placed in a DSC instrument.
- Procedure: The temperature is increased at a constant rate.
- Determination: The instrument measures the difference in heat flow to the sample and the reference. An endothermic peak indicates the temperature range over which decomposition occurs.

## Vapor Pressure (OECD Guideline 104)

Method: Gas Saturation Method

- Principle: A stream of inert gas is passed over the substance at a known flow rate, allowing the gas to become saturated with the vapor of the substance.

- Procedure: The amount of substance transported by the gas is determined by trapping and quantifying it.
- Calculation: The vapor pressure is calculated from the mass of the substance transported, the volume of gas passed, and the temperature.

## Water Solubility (OECD Guideline 105)

Method: Flask Method

- Procedure: An excess amount of pure cycloxydim is added to a flask containing purified water.
- Equilibration: The flask is agitated at a constant temperature until saturation is reached.
- Separation: The undissolved solid is removed by centrifugation or filtration.
- Analysis: The concentration of cycloxydim in the aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

## n-Octanol-Water Partition Coefficient (logP) (OECD Guideline 117)

Method: HPLC Method

- Principle: The retention time of cycloxydim on a reverse-phase HPLC column is correlated with its logP value.
- Calibration: A series of reference compounds with known logP values are injected to create a calibration curve of retention time versus logP.
- Sample Analysis: A solution of cycloxydim is injected into the HPLC system under the same conditions.
- Determination: The logP of cycloxydim is determined from its retention time using the calibration curve.

## Dissociation Constant (pKa) (OECD Guideline 112)

## Method: Titration Method

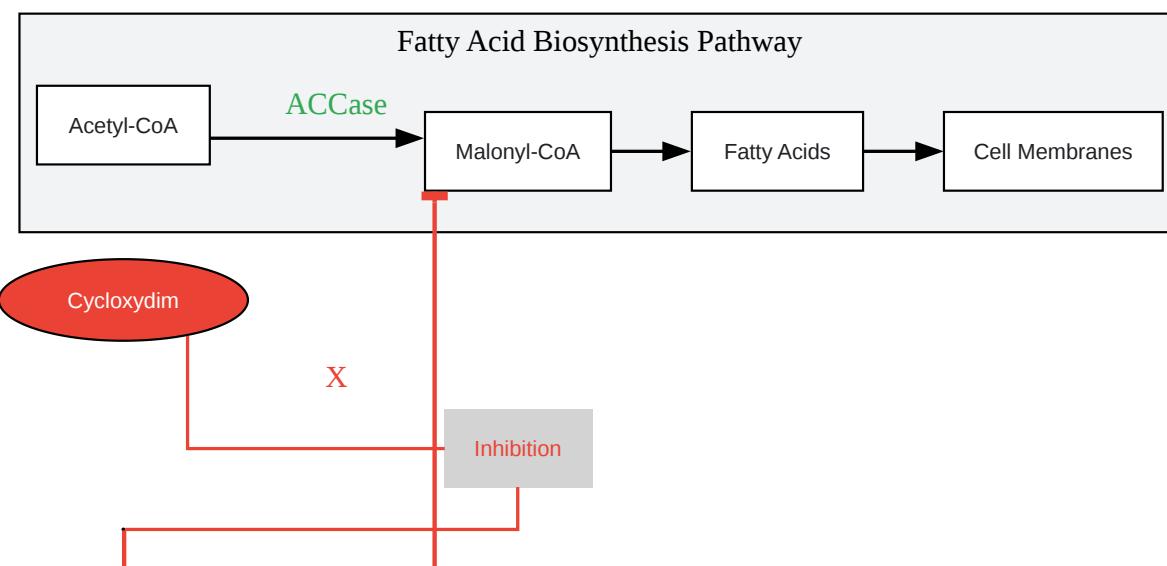
- Procedure: A solution of cycloxydim in water is titrated with a standard solution of a strong base (e.g., NaOH).
- Measurement: The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- Determination: The pKa is determined from the pH at the half-equivalence point on the titration curve.

## Mechanism of Action and Experimental Workflow

### Visualizations

### Signaling Pathway: Inhibition of Acetyl-CoA Carboxylase

Cycloxydim's herbicidal activity stems from its inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase).<sup>[2][5]</sup> This enzyme is critical for the biosynthesis of fatty acids, which are essential components of plant cell membranes.<sup>[2]</sup> By blocking ACCase, cycloxydim disrupts the formation of new cell membranes, leading to the cessation of growth and eventual death of susceptible grass species.<sup>[1]</sup>

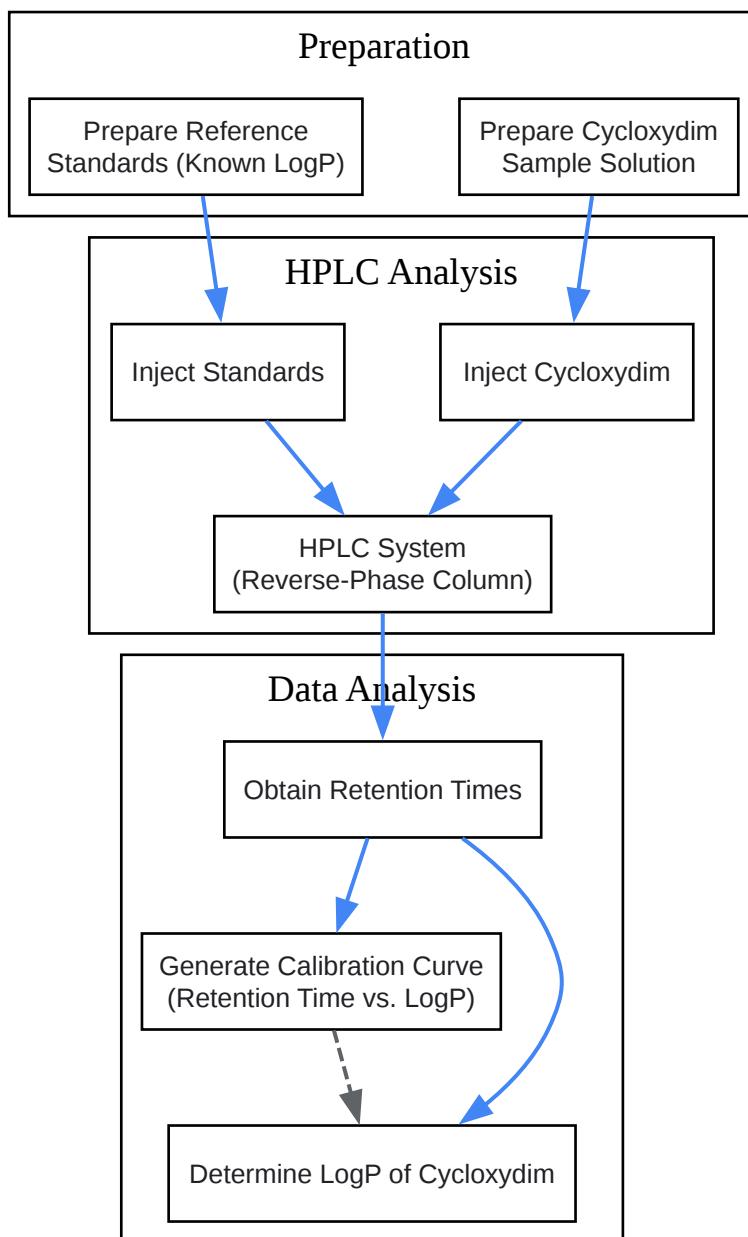


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Caption: Cycloxydim inhibits the ACCase enzyme, blocking fatty acid synthesis.

## Experimental Workflow: LogP Determination by HPLC (OECD 117)

The following diagram outlines the typical workflow for determining the octanol-water partition coefficient (LogP) of a substance using the HPLC method as described in OECD Guideline 117.



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Caption: Workflow for LogP determination using the HPLC method.

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## References

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